

Essential Procedures for the Safe Disposal of GSK3117391

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Compound of Interest

Compound Name: GSK3117391
CAS No.: 1018673-42-1
Cat. No.: B607823

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The proper disposal of the histone deacetylase (HDAC) inhibitor **GSK3117391** is a critical aspect of laboratory safety and environmental responsibility. While specific disposal instructions for **GSK3117391** are not readily available in the public domain, a cautious approach, treating the compound as potentially hazardous chemical waste, is mandatory. All disposal procedures must be conducted in strict accordance with your institution's Environmental Health and Safety (EHS) guidelines and local regulations.

Immediate Safety and Handling

Before initiating any disposal procedures, it is crucial to be aware of the handling and storage requirements for **GSK3117391**. This ensures the safety of personnel and the integrity of the compound until its final disposal.

Parameter	Recommendation	Source
Storage Temperature	Powder: -20°C; In solvent: -80°C	[1][2]
Stability	≥ 4 years at -20°C	[2]
Personal Protective Equipment (PPE)	Chemical-resistant gloves (e.g., nitrile), safety glasses or goggles, lab coat.	[3][4]
Solubility	Soluble in DMSO.	[2][5]

Disposal Protocol

The following step-by-step guide outlines a general procedure for the disposal of **GSK3117391** and its contaminated materials. This protocol is based on standard practices for hazardous waste management.

1. Waste Characterization and Segregation:

- Do not dispose of **GSK3117391** down the drain.[3] Its potential environmental impact makes this method unsafe.
- Segregate waste containing **GSK3117391** from other waste streams.
- Keep solid waste (e.g., contaminated vials, pipette tips, gloves) separate from liquid waste (e.g., unused solutions).

2. Liquid Waste Management:

- Collect all liquid waste containing **GSK3117391** in a designated, properly labeled, and sealed hazardous waste container.
- The container should be made of a material compatible with the solvents used (e.g., DMSO).
- If the first rinse of a container that held **GSK3117391** is performed, this rinse aid must be collected and disposed of as hazardous waste.[6]

3. Solid Waste Management:

- Place all solid materials contaminated with **GSK3117391** (e.g., pipette tips, absorbent pads, empty vials) into a clearly labeled, sealed waste bag or container.
- Ensure that sharp objects are placed in an appropriate sharps container to prevent punctures.

4. Labeling and Storage of Waste:

- Clearly label all waste containers with "Hazardous Waste" and the full chemical name: "**GSK3117391**".
- Indicate the solvent used (e.g., "in DMSO").
- Store the waste containers in a designated, secure area, away from incompatible materials, until collection by your institution's EHS department.[\[6\]](#)

5. Spill Management: In the event of a spill:

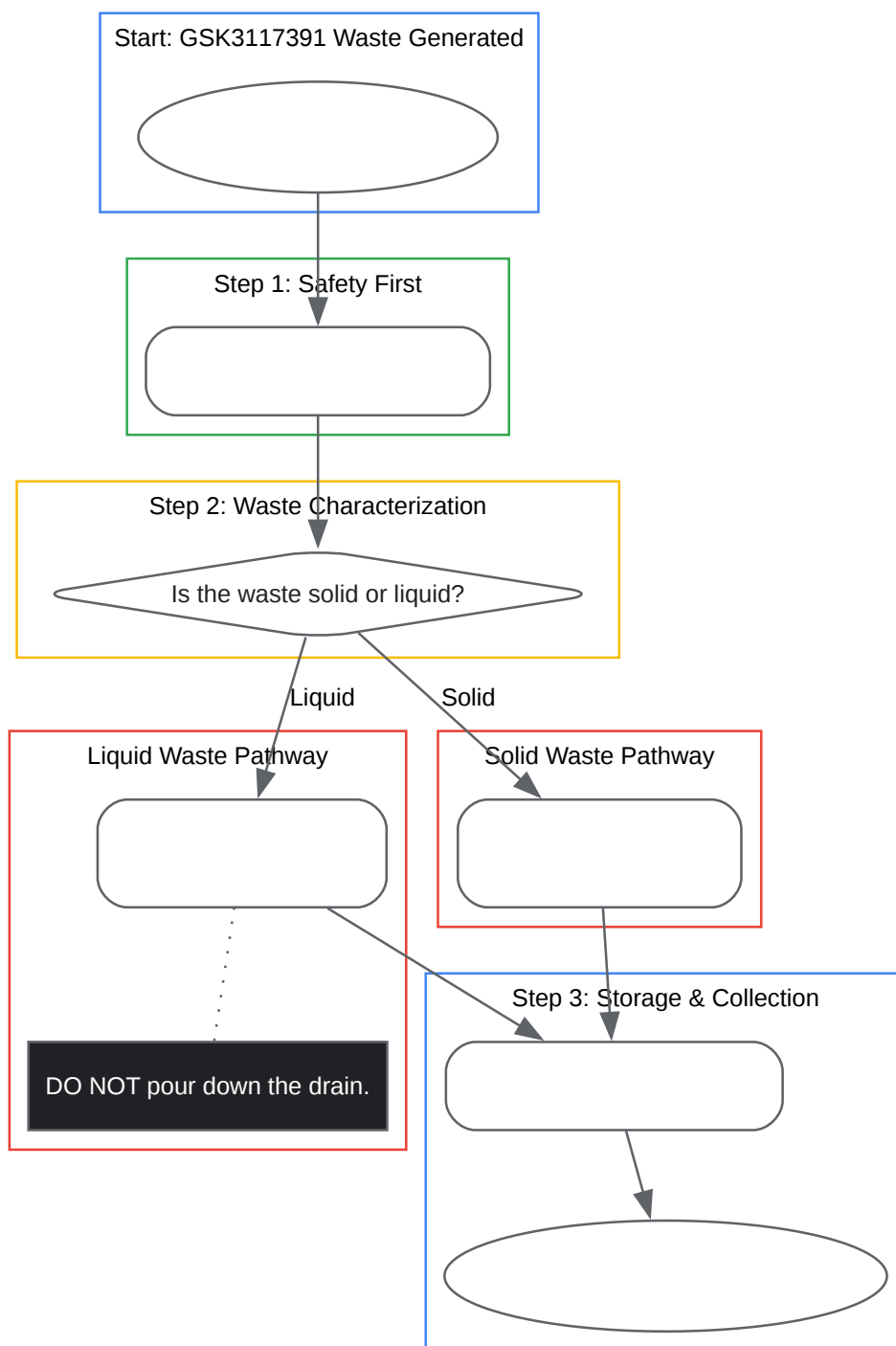
- Alert others in the vicinity and ensure the area is well-ventilated.
- Wearing appropriate PPE, contain the spill using an inert absorbent material (e.g., sand, vermiculite).[\[3\]](#)
- Carefully collect the absorbed material and place it in a sealed container for disposal as hazardous waste.[\[3\]](#)
- Decontaminate the spill area thoroughly.
- Report the spill to your laboratory supervisor and EHS department.[\[3\]](#)

6. Final Disposal:

- Arrange for the collection of the hazardous waste through your institution's EHS department. They will ensure the waste is transported to a licensed hazardous waste disposal facility.[\[4\]](#)

Disposal Workflow

The following diagram illustrates the decision-making process for the proper disposal of **GSK3117391**.



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Disposal workflow for **GSK3117391**.

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